

# Application Notes and Protocols for Submitting a Journal Corrigendum

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Corrigendum

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These notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the process of preparing and submitting a **corrigendum** to a peer-reviewed journal. Adherence to these guidelines will ensure that corrections to the scientific record are made transparently and effectively.

## Understanding the Purpose of a Corrigendum

A **corrigendum** is a formal notice from the authors of a published article to correct a significant error they made.<sup>[1][2]</sup> It is crucial to distinguish a **corrigendum** from an erratum, which corrects errors introduced by the journal or publisher during the production process.<sup>[2][3][4]</sup> Corrigenda are necessary when errors could potentially mislead readers or affect the interpretation of the data, but do not invalidate the overall conclusions of the paper.<sup>[1][5]</sup> For minor typographical errors that do not alter the meaning of the work, a formal **corrigendum** is generally not required, though it is advisable to check the specific journal's policy.<sup>[6][7]</sup>

## Decision Protocol: Corrigendum or Other Actions

Before proceeding with a **corrigendum**, it is essential to assess the nature of the error. The following table summarizes the appropriate actions for different types of errors.

Error Type	Description	Recommended Action
Minor Typographical Error	Spelling or grammatical mistake that does not affect the scientific meaning or data.	Contact the journal's editorial office. They may correct it directly in the online version without a formal notice.
Significant Author Error	Mistakes in data, figures, author affiliations, or methodologies that could cause confusion or misinterpretation.	Submit a Corrigendum.
Publisher/Production Error	Errors introduced by the journal during typesetting, formatting, or printing.	Contact the journal's editorial office to request an Erratum.
Fundamental Flaw	Errors that undermine the main conclusions of the study.	A retraction of the article may be necessary. Contact the journal editor immediately.

## Protocol for Preparing and Submitting a Corrigendum

This protocol outlines the step-by-step process for submitting a **corrigendum**.

### Step 1: Identify and Verify the Error

- Thoroughly document the error in the published article.
- Verify the correct information that should replace the erroneous content.
- Ensure all co-authors are aware of the error and agree on the need for a correction.[\[5\]](#)

### Step 2: Contact the Journal

- The corresponding author should contact the journal's editorial office or the editor-in-chief.[\[5\]](#)  
[\[8\]](#)[\[9\]](#)

- Briefly explain the nature of the error and inquire about the journal's specific procedures for submitting a **corrigendum**.[\[6\]](#)[\[10\]](#)

### Step 3: Draft the **Corrigendum**

- Follow the journal's specific formatting guidelines or use their provided template.[\[6\]](#)
- The title should clearly indicate that it is a correction of the original article (e.g., "**Corrigendum**: [Original Article Title]").[\[6\]](#)
- Include the full bibliographic details of the original publication (authors, title, journal, volume, issue, page numbers, DOI).[\[11\]](#)
- Clearly state the location of the error in the original article (e.g., page number, paragraph, figure number).
- Provide the original incorrect text or data and the corrected version.
- If the error is in a figure or table, provide the corrected version.

### Step 4: Obtain Approval from All Co-authors

- Circulate the draft **corrigendum** among all co-authors for their review and approval.
- All co-authors should agree on the final wording of the **corrigendum** before submission.[\[5\]](#)

### Step 5: Submit the **Corrigendum**

- Submit the **corrigendum** through the journal's online submission system.[\[6\]](#)[\[10\]](#)
- Select the appropriate article type, which is often labeled as "**Corrigendum**," "Correction," or a similar term.[\[6\]](#)

### Step 6: Peer Review and Publication

- The journal editor will review the **corrigendum**. In some cases, it may be sent for peer review.

- Once accepted, the **corrigendum** will be published and electronically linked to the original article to ensure that readers are aware of the correction.[\[5\]](#)[\[7\]](#)[\[12\]](#)

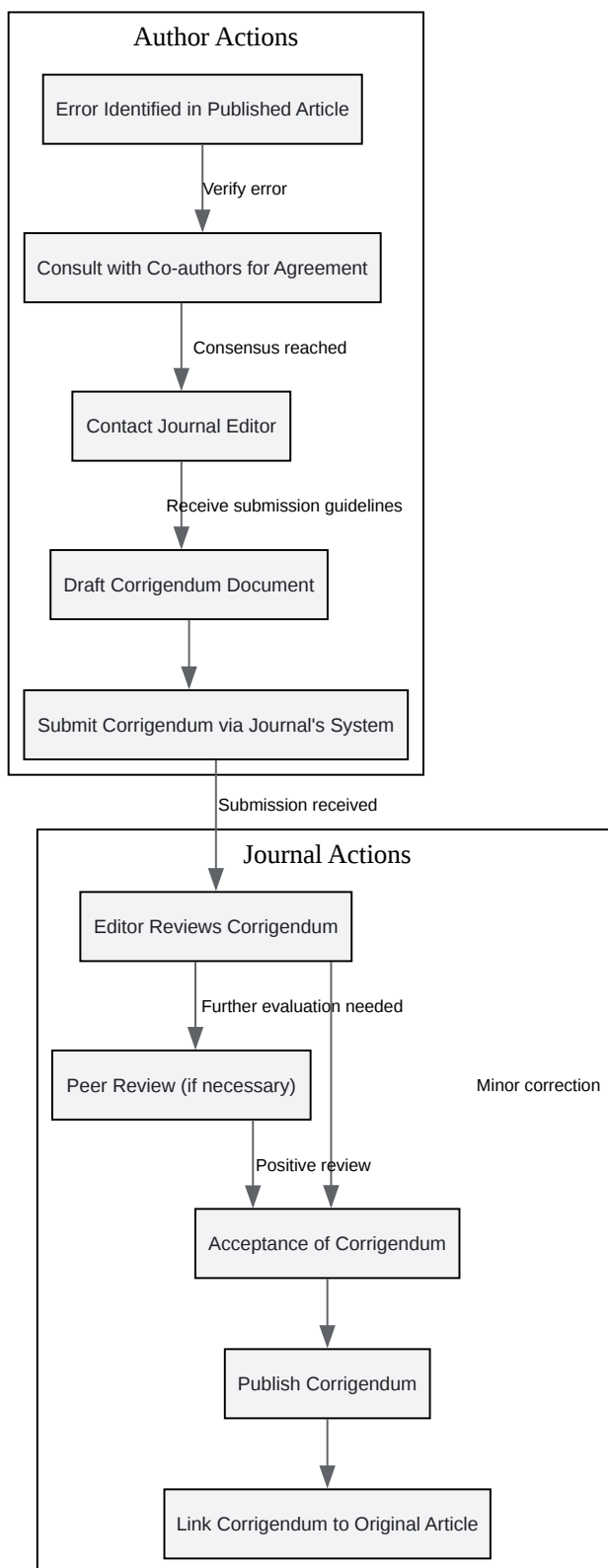
## Summary of Information for a Corrigendum Submission

The following table summarizes the essential components to include in a **corrigendum**.

Component	Description	Example
Title	Clearly identifies the submission as a corrigendum and links to the original article.	Corrigendum: The Role of Protein X in Cellular Signaling
Authors	List of all authors from the original publication.	John Doe, Jane Smith, et al.
Original Article Citation	Full bibliographic information for the article being corrected.	Journal of Molecular Biology, 2023, 123(4), 567-578. DOI: 10.1016/j.jmb.2023.01.001
Location of Error	Specific location of the error in the original publication.	In the Results section on page 572, paragraph 3, the concentration of reagent Y was incorrectly stated.
Description of Error	A clear statement of the original error.	The original text reads: "The cells were treated with 10 $\mu$ M of reagent Y."
Correction	The corrected information.	The correct sentence is: "The cells were treated with 100 $\mu$ M of reagent Y."
Corrected Figures/Tables	If applicable, provide the corrected visual elements.	Figure 3 has been corrected to show the accurate dosage response curve.

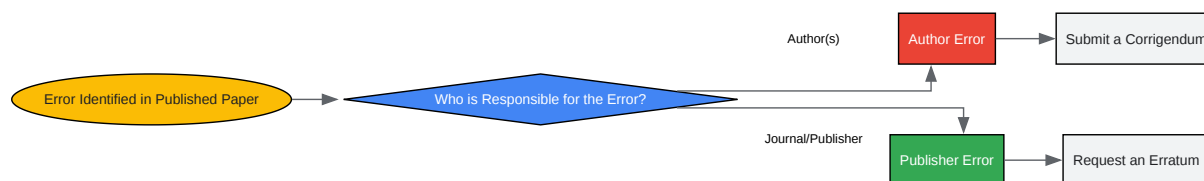
## Visualizing the Corrigendum Process

The following diagrams illustrate the key workflows and decision-making processes involved in submitting a **corrigendum**.



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Caption: Workflow for submitting a **corrigendum**.



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Caption: Decision process for **Corrigendum** vs. Erratum.

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- To cite this document: BenchChem. [Application Notes and Protocols for Submitting a Journal Corrigendum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b026392#journal-guidelines-for-submitting-a-corrigendum]

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Address: 3281 E Guasti Rd

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